

Application Note: Analysis of ATV-FX1 Sodium Salt in Atorvastatin Formulations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Part 1: Introduction & Chemical Context[1][2]

Compound Identity:

- Common Name: **ATV-FX1 Sodium Salt**
- USP Name: Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog[1][2][3]
- Chemical Name: Sodium (3R)-4-(1b-(4-fluorophenyl)-7-hydroxy-7-isopropyl-1a-phenyl-7a-(phenylcarbamoyl)hexahydro-1aH-oxireno[2',3':3,4]pyrrolo[2,1-b][1,3]oxazin-3-yl)-3-hydroxybutanoate[1][4]
- CAS Number: 1315629-79-8 (Sodium Salt); 873950-18-6 (Free Acid)
- Molecular Formula: C₃₃H₃₄FN₂NaO₇ (MW: 612.62 g/mol)

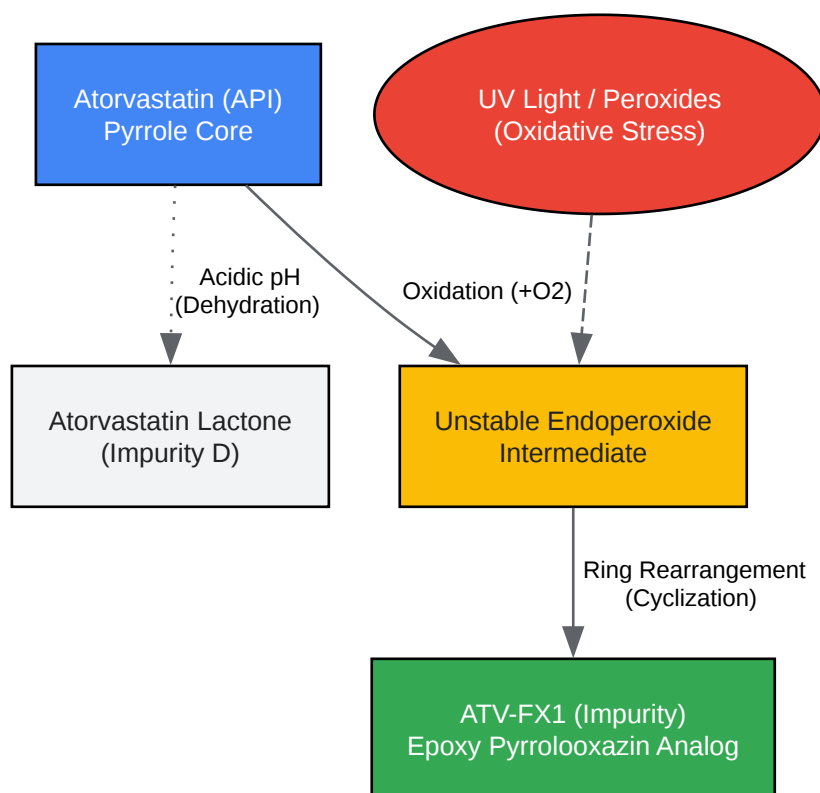
Significance in Quality Control: ATV-FX1 is a specific oxidative and photo-degradation impurity of Atorvastatin. Unlike the common hydrolytic impurities (e.g., Impurity H, Impurity I), ATV-FX1

forms via a radical-mediated oxidation mechanism involving the pyrrole ring. Its presence is a critical Critical Quality Attribute (CQA) for stability testing, particularly for:

- Photostability Studies: It is a major degradant under ICH Q1B conditions (light exposure).
- Oxidative Stress: It forms in the presence of peroxides (e.g., in excipients like Povidone or Crospovidone).
- Regulatory Compliance: It is a specified impurity in advanced ANDA/NDA filings requiring strict limits (typically NMT 0.15%).

Part 2: Degradation Mechanism & Pathway[7]

The formation of ATV-FX1 involves the oxidation of the central pyrrole ring, leading to an unstable endoperoxide intermediate that rearranges into the epoxy-pyrrolooxazin structure. This pathway is distinct from the lactonization pathway.



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Figure 1: Mechanistic pathway for the formation of ATV-FX1 via oxidative rearrangement, distinct from the acid-catalyzed lactonization pathway.

Part 3: Analytical Protocol (HPLC-UV/MS)

This protocol is designed to resolve ATV-FX1 from the parent API and other closely eluting oxidative impurities (e.g., ATV-FXA).

Reagents & Standards

- Reference Standard: **ATV-FX1 Sodium Salt** (>95% purity, characterized by NMR/Mass).
- Solvents: Acetonitrile (HPLC Grade), Ammonium Acetate (AR Grade), Milli-Q Water.
- Diluent: Acetonitrile : Water (50:50 v/v). Note: Avoid acidic diluents to prevent artifactual lactonization.

Chromatographic Conditions (RP-HPLC)

Parameter	Condition	Rationale
Column	Zorbax Bonus-RP or YMC Triart C18 (250 x 4.6 mm, 5 µm)	Polar-embedded or hybrid silica phases provide better selectivity for polar oxidative metabolites than standard C18.
Mobile Phase A	0.05M Ammonium Acetate (pH 4.5 with Acetic Acid)	Buffering at pH 4.5 suppresses silanol activity while maintaining atorvastatin stability.
Mobile Phase B	Acetonitrile : Tetrahydrofuran (95:5)	THF acts as a selectivity modifier to resolve the epoxy regioisomers.
Flow Rate	1.0 - 1.2 mL/min	Standard flow for 4.6mm ID columns.
Column Temp	35°C	Improved mass transfer and peak shape.
Detection	UV @ 245 nm	Max absorption for the fluorophenyl chromophore.
Injection Vol	20 µL	Higher volume needed for trace impurity detection (LOQ levels).

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	65	35	Initial Hold
20.0	50	50	Linear Gradient
35.0	30	70	Elution of late impurities
40.0	30	70	Wash
41.0	65	35	Re-equilibration
50.0	65	35	End

Mass Spectrometry Settings (For Identification)

If using LC-MS for confirmation (e.g., during method validation):

- Ionization: ESI Positive Mode (+ve).
- Target Ion: m/z 613.2 $[M+Na]^+$ or m/z 591.2 $[M+H]^+$ (Free acid form).
- Key Fragment: m/z 440 (Loss of side chain) and m/z 292 (Fluorophenyl moiety).

Part 4: Validation & System Suitability

To ensure "Trustworthiness" as per the core directive, the method must meet these self-validating criteria before routine use.

System Suitability Criteria (SST)

- Resolution (R_s): NLT 1.5 between Atorvastatin peak and ATV-FX1 peak. Note: ATV-FX1 typically elutes after Atorvastatin but before the Lactone (Impurity D).
- Tailing Factor: NMT 1.5 for the ATV-FX1 standard peak.
- Precision: %RSD of 6 replicate injections of ATV-FX1 standard (at 0.1% level) must be $\leq 5.0\%$.

Linearity & Range

- Range: 0.05% to 0.5% of target API concentration (typically 0.5 mg/mL).
- R² Value: > 0.995.[\[5\]](#)
- Relative Response Factor (RRF): ATV-FX1 has a different chromophore absorption than Atorvastatin due to the loss of aromaticity in the pyrrole ring.
 - Estimated RRF: ~0.9 - 1.1 (Must be experimentally determined using the specific reference standard).

Sensitivity

- Limit of Detection (LOD): ~0.01% (S/N > 3).
- Limit of Quantitation (LOQ): ~0.03% (S/N > 10).

Part 5: Troubleshooting & Stability Insights

Issue: Peak Broadening or Splitting

- Cause: ATV-FX1 contains multiple chiral centers and can exist as diastereomers.
- Solution: Ensure the column temperature is strictly controlled (35°C). If splitting persists, switch to a C18 column with higher carbon load (e.g., Zorbax Eclipse Plus C18) to merge stereoisomers or improve separation.

Issue: Artifact Formation

- Cause: Atorvastatin is acid-labile. Using a diluent with pH < 3 can induce artificial lactonization (Impurity D), complicating the chromatogram.
- Solution: Always use neutral or slightly buffered diluents (pH 6.0 phosphate buffer: ACN) if samples are to sit in the autosampler for >12 hours.

Issue: Co-elution with Impurity D (Lactone)

- Cause: Both are late-eluting hydrophobic impurities.

- Solution: Adjust the %THF in Mobile Phase B. Increasing THF typically reduces the retention of the planar Lactone more than the bulky ATV-FX1, altering selectivity.

References

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- To cite this document: BenchChem. [Application Note: Analysis of ATV-FX1 Sodium Salt in Atorvastatin Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565548/docs#application-note-analysis-of-atv-fx1-sodium-salt-in-atorvastatin-formulations\]](https://www.benchchem.com/product/b565548/docs#application-note-analysis-of-atv-fx1-sodium-salt-in-atorvastatin-formulations)

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